

4-Acetylmorpholine: A Versatile Solvent for Chemical Synthesis

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Compound of Interest

Compound Name: 4-Acetylmorpholine

Cat. No.: B157445

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Introduction

4-Acetylmorpholine, a colorless to pale yellow liquid, is a versatile organic compound with a growing presence in the arsenal of researchers, scientists, and drug development professionals. While it is widely recognized as a crucial intermediate in the synthesis of agrochemicals, its utility as a specialized reaction solvent is increasingly appreciated.^{[1][2][3][4]} This document provides detailed application notes and protocols for the use of **4-acetylmorpholine** as a reaction solvent, highlighting its physical and chemical properties, and providing examples of its application in organic synthesis.

Physicochemical Properties

Understanding the physical and chemical properties of a solvent is paramount to its effective application. **4-Acetylmorpholine** possesses a unique combination of characteristics that make it a suitable medium for a variety of chemical transformations.

Property	Value	Reference
CAS Number	1696-20-4	
Molecular Formula	C ₆ H ₁₁ NO ₂	
Molecular Weight	129.16 g/mol	
Appearance	Clear, colorless to very slightly yellow liquid	[2]
Melting Point	14 °C	[2]
Boiling Point	240-245 °C	[2]
Density	1.116 g/mL at 25 °C	[2]
Flash Point	>110 °C (>230 °F)	[2][5]
Refractive Index (n _{20/D})	1.483	[2]
Water Solubility	Miscible	[2]

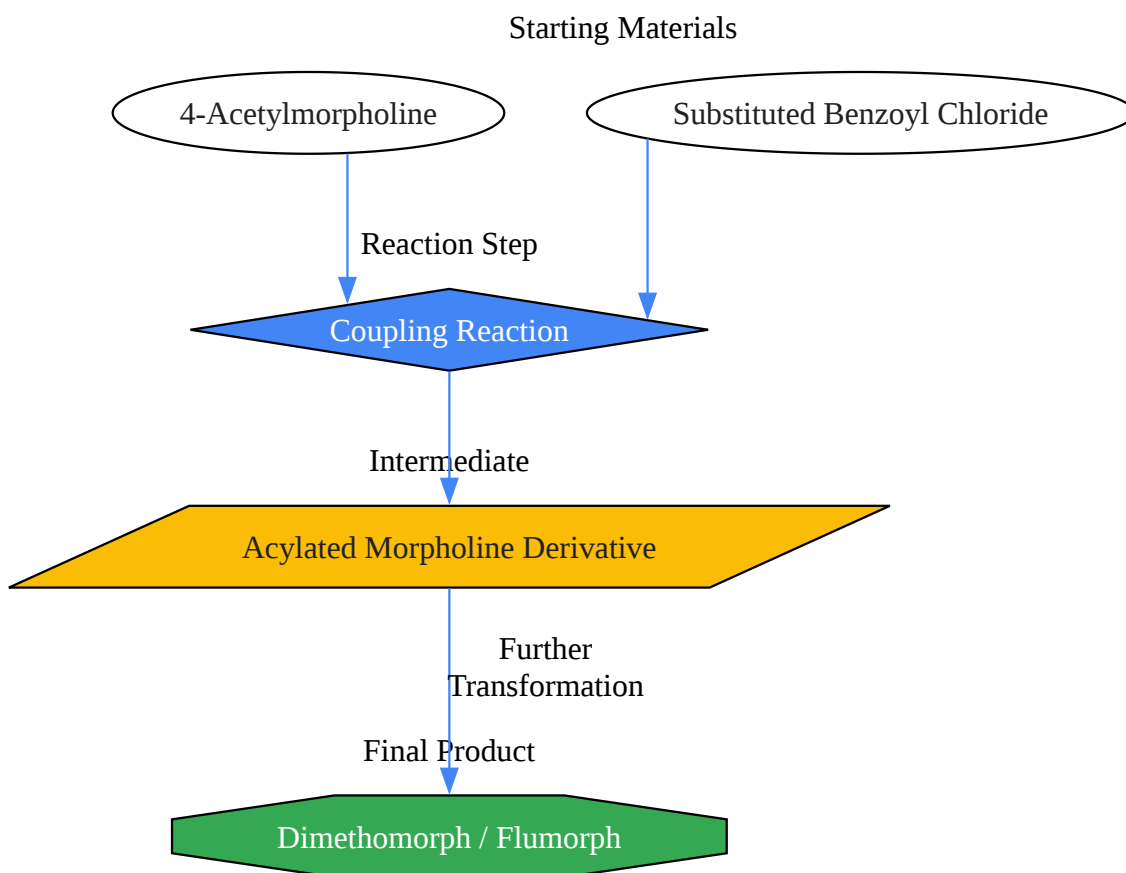
Key Applications as a Reaction Solvent

4-Acetylmorpholine's utility as a solvent stems from its high boiling point, polarity, and ability to dissolve a wide range of organic and inorganic compounds.[3] It has found applications in various reaction types, most notably in the synthesis of fungicides where it also serves as a key building block.

Synthesis of Fungicides (Dimethomorph and Flumorph)

A primary application of **4-acetylmorpholine** is in the industrial synthesis of the fungicides dimethomorph and flumorph.[2] In these multi-step syntheses, it can act as both a reactant and a solvent in certain steps, showcasing its dual functionality.

Logical Workflow for Fungicide Synthesis:



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Caption: General workflow for the synthesis of morpholine-containing fungicides.

Experimental Protocols

While specific industrial protocols are often proprietary, the following generalized procedures illustrate how **4-acetylmorpholine** can be used as a solvent in key reaction types relevant to pharmaceutical and agrochemical synthesis.

Protocol 1: Acylation Reaction in 4-Acetylmorpholine

This protocol describes a general procedure for the acylation of a primary or secondary amine, a common step in the synthesis of active pharmaceutical ingredients (APIs) and other fine

chemicals.

Materials:

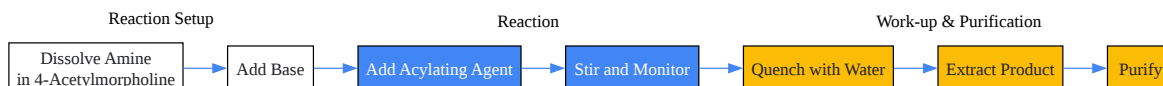
- Amine substrate (1.0 eq)
- Acyl chloride or anhydride (1.1 eq)
- **4-Acetylmorpholine** (as solvent)
- Tertiary amine base (e.g., triethylamine, 1.2 eq)
- Anhydrous conditions (Nitrogen or Argon atmosphere)

Procedure:

- To a clean, dry round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere, add the amine substrate.
- Add **4-acetylmorpholine** as the solvent to achieve a desired concentration (e.g., 0.5 M). Stir until the amine is fully dissolved.
- Add the tertiary amine base to the solution.
- Slowly add the acyl chloride or anhydride to the reaction mixture at room temperature. An exotherm may be observed.
- Stir the reaction mixture at room temperature or with gentle heating (e.g., 50-60 °C) until the reaction is complete, as monitored by an appropriate technique (e.g., TLC, LC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Quench the reaction by the slow addition of water.
- Extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to afford the crude product.

- Purify the crude product by a suitable method (e.g., column chromatography, recrystallization).

Experimental Workflow for Acylation:



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